

Safety and Handling of N-(3-aminophenyl)butanamide: A Technical Guide

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Compound of Interest

Compound Name: N-(3-aminophenyl)butanamide

Cat. No.: B091370

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Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **N-(3-aminophenyl)butanamide**. It is intended for use by trained professionals in research and development. Specific toxicological data for this compound is limited; therefore, this guide draws upon information from structurally related compounds, particularly substituted anilines, to provide a thorough assessment of potential hazards. All laboratory work should be conducted with a thorough understanding of the potential risks and by implementing appropriate safety measures.

Introduction

N-(3-aminophenyl)butanamide is a chemical compound with potential applications in pharmaceutical and chemical research. As with any novel or specialty chemical, a thorough understanding of its potential hazards and the implementation of appropriate safety protocols are paramount to ensure the well-being of laboratory personnel. This guide provides a detailed overview of the known properties, potential hazards, and recommended handling procedures for **N-(3-aminophenyl)butanamide**.

Physicochemical Properties

A summary of the known and estimated physicochemical properties of **N-(3-aminophenyl)butanamide** is presented in Table 1. This information is crucial for understanding the compound's behavior and for designing appropriate storage and handling procedures.

| Property | Value | Source |
|------------------------------|--|--------|
| CAS Number | 93469-29-5 | [1][2] |
| Molecular Formula | C ₁₀ H ₁₄ N ₂ O | [1] |
| Molar Mass | 178.23 g/mol | [1] |
| Appearance | Typically a solid at room temperature | [2] |
| Boiling Point (estimated) | 312.93 °C - 371.72 °C | [3] |
| Melting Point (estimated) | 135.75 °C | [3] |
| Water Solubility (estimated) | 384.07 mg/L - 1558.9 mg/L | [3] |
| Storage Condition | Room Temperature | [1] |

Hazard Identification and Classification

While a comprehensive toxicological profile for **N-(3-aminophenyl)butanamide** is not publicly available, information for its hydrochloride salt and general classifications for the compound provide insight into its potential hazards.

GHS Classification (for **N-(3-aminophenyl)butanamide** Hydrochloride):

- Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2) - H315: Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2) - H319: Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation (Category 3) - H335: May cause respiratory irritation.

One supplier also classifies the base compound, **N-(3-aminophenyl)butanamide**, as an Irritant.

Based on these classifications and the general properties of substituted anilines, the primary hazards associated with **N-(3-aminophenyl)butanamide** are:

- Irritation: Causes irritation to the skin, eyes, and respiratory system.
- Harmful if Swallowed: Ingestion may lead to adverse health effects.
- Potential for Systemic Effects: Like many anilines, there is a potential for systemic toxicity upon absorption through the skin, inhalation, or ingestion.

Personal Protective Equipment (PPE) and Handling Precautions

A multi-layered approach to personal protection is essential when handling **N-(3-aminophenyl)butanamide**. The following PPE and handling precautions are recommended:

| Precaution | Specification |
|--------------------------|---|
| Eye Protection | Chemical safety goggles or a face shield. |
| Hand Protection | Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before use. |
| Skin and Body Protection | Laboratory coat, long pants, and closed-toe shoes. |
| Respiratory Protection | Use in a well-ventilated area. If dusts or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended. |
| Engineering Controls | Work should be conducted in a certified chemical fume hood to minimize inhalation exposure. |
| Hygiene Practices | Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. |

First Aid Measures

In the event of exposure to **N-(3-aminophenyl)butanamide**, immediate and appropriate first aid is critical.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Skin Contact | Remove contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists. |
| Inhalation | Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. |
| Ingestion | Do NOT induce vomiting. If the victim is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

Fire and Explosion Hazard Data

Detailed fire and explosion data for **N-(3-aminophenyl)butanamide** are not available. However, based on its chemical structure, the following general guidance applies:

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Hazardous Combustion Products:** Combustion may produce toxic gases, including carbon oxides and nitrogen oxides.
- **Fire-Fighting Procedures:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

In the event of a spill or release, follow these procedures:

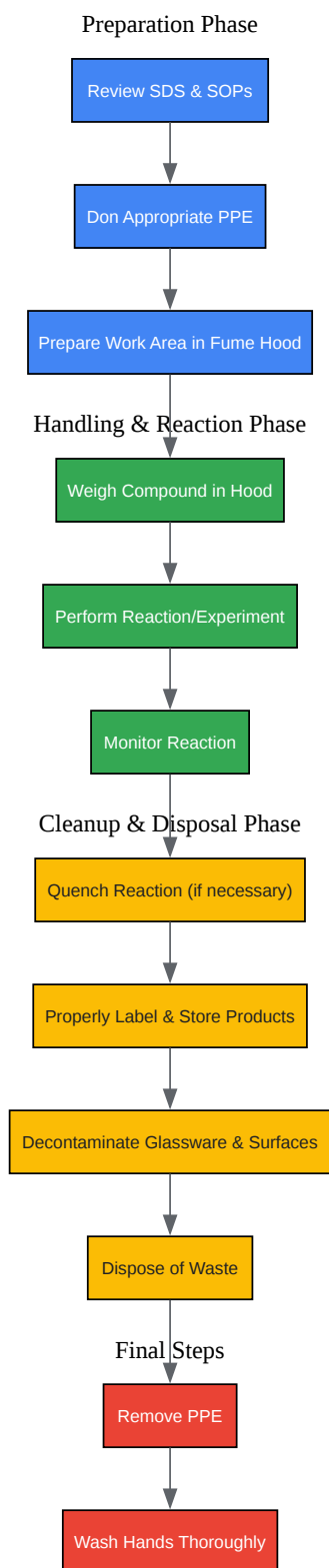
- Evacuate the area.
- Wear appropriate PPE.
- Ventilate the area.
- Contain the spill.
- For solid spills: Carefully sweep up the material and place it in a sealed, labeled container for disposal. Avoid generating dust.
- For liquid spills (if dissolved in a solvent): Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed, labeled container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

Experimental Workflows and Safety Logic

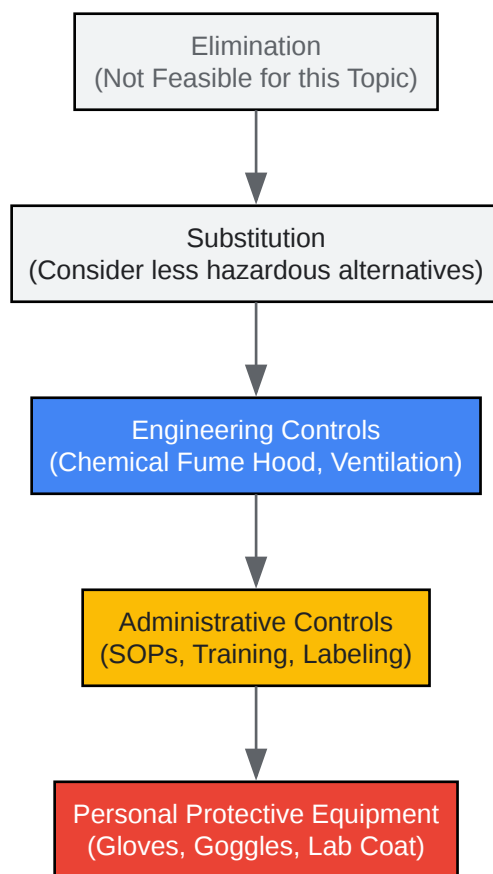
To ensure safe handling, a structured workflow and a clear understanding of the logic behind safety precautions are essential. The following diagrams, generated using Graphviz, illustrate a typical experimental workflow and the logical hierarchy of controls for working with **N-(3-aminophenyl)butanamide**.



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Caption: A typical experimental workflow for handling **N-(3-aminophenyl)butanamide**.

Hierarchy of Hazard Controls



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Caption: The hierarchy of controls for mitigating hazards associated with **N-(3-aminophenyl)butanamide**.

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